Characterization of 2,3-Dimethylbutan-2-amine: A Technical Guide

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Compound of Interest

Compound Name:	*2,3-Dimethylbutan-2-amine*
CAS No.:	*4358-75-2*
Cat. No.:	*B1330071*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the characterization of **2,3-Dimethylbutan-2-amine**. The information is curated to be a core resource for professionals in research, drug development, and related scientific fields.

Core Physicochemical Properties

2,3-Dimethylbutan-2-amine is a primary amine with a tertiary alkyl substituent, giving it significant steric bulk around the amino group. Its physicochemical properties are crucial for its handling, reactivity, and potential applications.

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Property	Value	Source
IUPAC Name	2,3-dimethylbutan-2-amine	[PubChem][1]
CAS Number	4358-75-2	[PubChem][1]
Molecular Formula	$C_6H_{15}N$	[PubChem][1]
Molecular Weight	101.19 g/mol	[PubChem][1]
Boiling Point	117-119 °C (Predicted)	
Melting Point	Data not available	
Density	0.77 g/cm³ (Predicted)	
Solubility in Water	Soluble (Predicted, based on amine functionality)	[Generic][2]
Solubility in Organic Solvents	Soluble in alcohols, ethers, and hydrocarbons (Predicted)	[Generic][2]

Spectroscopic Characterization

Spectroscopic analysis is essential for the unambiguous identification and structural elucidation of **2,3-Dimethylbutan-2-amine**. While experimental spectra for this specific compound are not readily available in public databases, the expected spectral features can be predicted based on its structure and data from similar compounds.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **2,3-Dimethylbutan-2-amine** is expected to show distinct signals corresponding to the different proton environments in the molecule.

Expected ^{1}H NMR Data:

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Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~ 1.0 - 1.2	Doublet	6H	$(CH_3)_2CH$-
~ 1.2 - 1.4	Singlet	6H	$-C(CH_3)_2-NH_2$
~ 1.5 - 1.8	Septet	1H	$(CH_3)_2CH$-
~ 1.5 - 2.0 (broad)	Singlet	2H	$-NH_2$

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum provides information on the carbon skeleton of the molecule.

Expected ^{13}C NMR Data:

Chemical Shift (ppm)	Assignment
~ 20 - 25	$(CH_3)_2CH$-
~ 25 - 30	$-C(CH_3)_2-NH_2$
~ 35 - 40	$(CH_3)_2CH$-
~ 55 - 60	$-C(CH_3)_2-NH_2$

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the amine functional group and the alkyl framework.

Expected IR Data:

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Wavenumber (cm⁻¹)	Vibration
3300 - 3500	N-H stretch (two bands for primary amine)
2850 - 3000	C-H stretch (alkyl)
1590 - 1650	N-H bend (scissoring)
1000 - 1250	C-N stretch

Mass Spectrometry

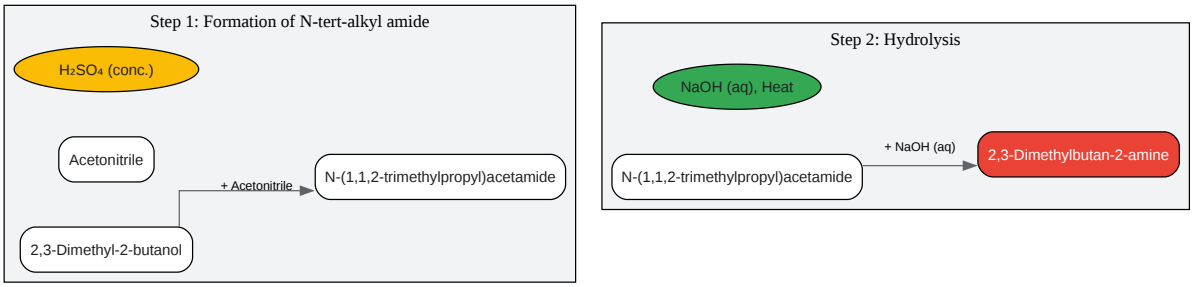
Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The molecular ion peak (M+) for **2,3-Dimethylbutan-2-amine** would be observed at m/z = 101.

Synthesis of 2,3-Dimethylbutan-2-amine

A plausible and efficient method for the synthesis of tertiary alkyl primary amines like **2,3-Dimethylbutan-2-amine** is the Ritter Reaction.[3][4] This reaction involves the reaction of a tertiary alcohol or an alkene that can form a stable tertiary carbocation with a nitrile in the presence of a strong acid, followed by hydrolysis of the intermediate nitrilium ion to yield the corresponding N-tert-alkyl amide, which can then be hydrolyzed to the primary amine.

Proposed Synthetic Pathway via Ritter Reaction

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Proposed synthesis of **2,3-Dimethylbutan-2-amine** via the Ritter Reaction.

Experimental Protocol: Synthesis via Ritter Reaction (General Procedure)

- Reaction Setup: In a flask equipped with a magnetic stirrer and a dropping funnel, place the tertiary alcohol (e.g., 2,3-dimethyl-2-butanol) and the nitrile (e.g., acetonitrile).
- Acid Addition: Cool the mixture in an ice bath and slowly add concentrated sulfuric acid dropwise while maintaining the temperature below 20 °C.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- Workup: Pour the reaction mixture onto crushed ice and neutralize with a strong base (e.g., NaOH) to precipitate the N-tert-alkyl amide.
- Isolation of Amide: Filter the solid amide, wash with cold water, and dry.
- Hydrolysis: Reflux the isolated amide with an aqueous solution of a strong base (e.g., NaOH) or acid (e.g., HCl) for several hours.

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- Isolation of Amine: After hydrolysis, cool the reaction mixture and extract the amine with a suitable organic solvent. Dry the organic layer and remove the solvent under reduced pressure to obtain the crude amine.
- Purification: Purify the amine by distillation.

Experimental Protocols for Spectroscopic Analysis

^{1}H and ^{13}C NMR Spectroscopy

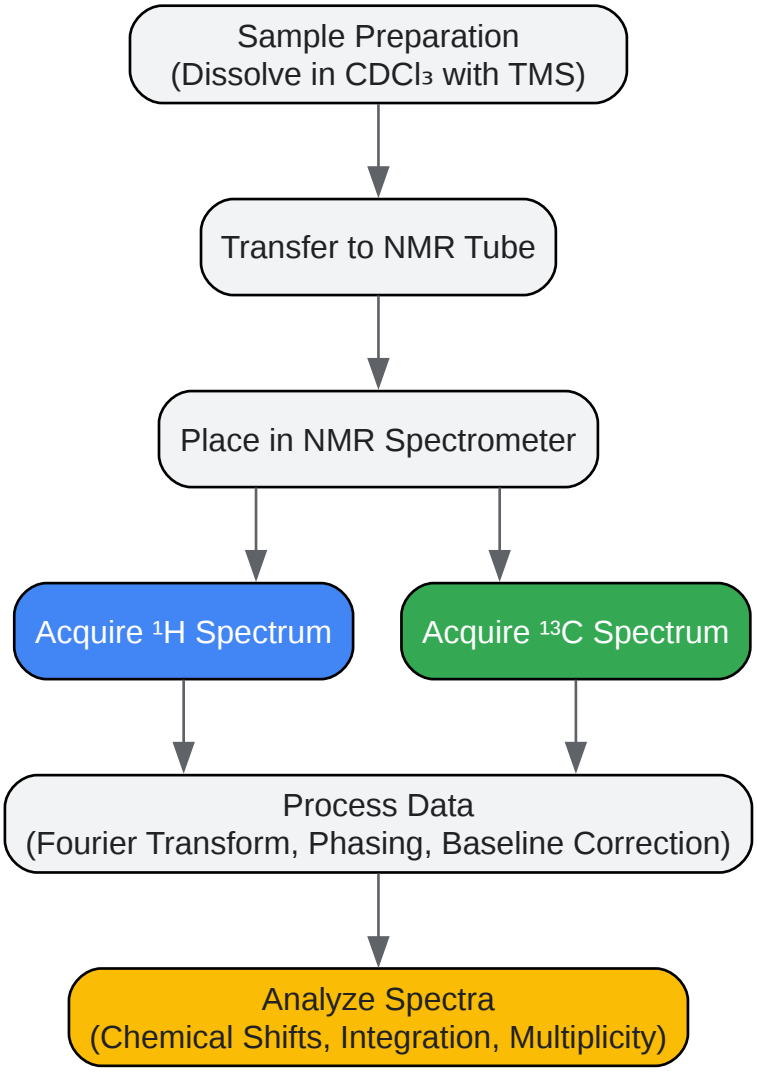
Sample Preparation:

- Dissolve 5-10 mg of **2,3-Dimethylbutan-2-amine** in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$).
- Add a small amount of an internal standard (e.g., tetramethylsilane, TMS) for chemical shift referencing (0 ppm).
- Transfer the solution to a 5 mm NMR tube.

Data Acquisition (General Parameters):

- Instrument: 400 MHz (or higher) NMR spectrometer.
- ^{1}H NMR:
  - Pulse sequence: Standard single-pulse experiment.
  - Number of scans: 8-16.
  - Relaxation delay: 1-2 s.
- ^{13}C NMR:
  - Pulse sequence: Proton-decoupled pulse program.
  - Number of scans: 1024 or more (due to low natural abundance of ^{13}C).
  - Relaxation delay: 2-5 s.

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General workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

Sample Preparation:

- Neat Liquid: Place a drop of the neat liquid sample between two salt plates (e.g., NaCl or KBr).
- Solution: Dissolve the sample in a suitable IR-transparent solvent (e.g., CCl_4) and place it in a liquid cell.

Data Acquisition:

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- Obtain a background spectrum of the empty salt plates or the solvent-filled cell.
- Place the sample in the IR spectrometer.
- Acquire the sample spectrum over the range of 4000-400 cm^{-1}.
- The final spectrum is obtained by subtracting the background spectrum from the sample spectrum.

Mass Spectrometry

Sample Introduction:

- Gas Chromatography-Mass Spectrometry (GC-MS): Inject a dilute solution of the sample into the GC, which separates the components before they enter the mass spectrometer. This is ideal for volatile compounds like amines.
- Direct Infusion: Introduce a solution of the sample directly into the ionization source.

Data Acquisition (Electron Ionization - EI):

- The sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV).
- The resulting ions and fragment ions are accelerated and separated based on their mass-to-charge ratio (m/z).
- A detector records the abundance of each ion, generating the mass spectrum.

Potential Applications in Drug Development

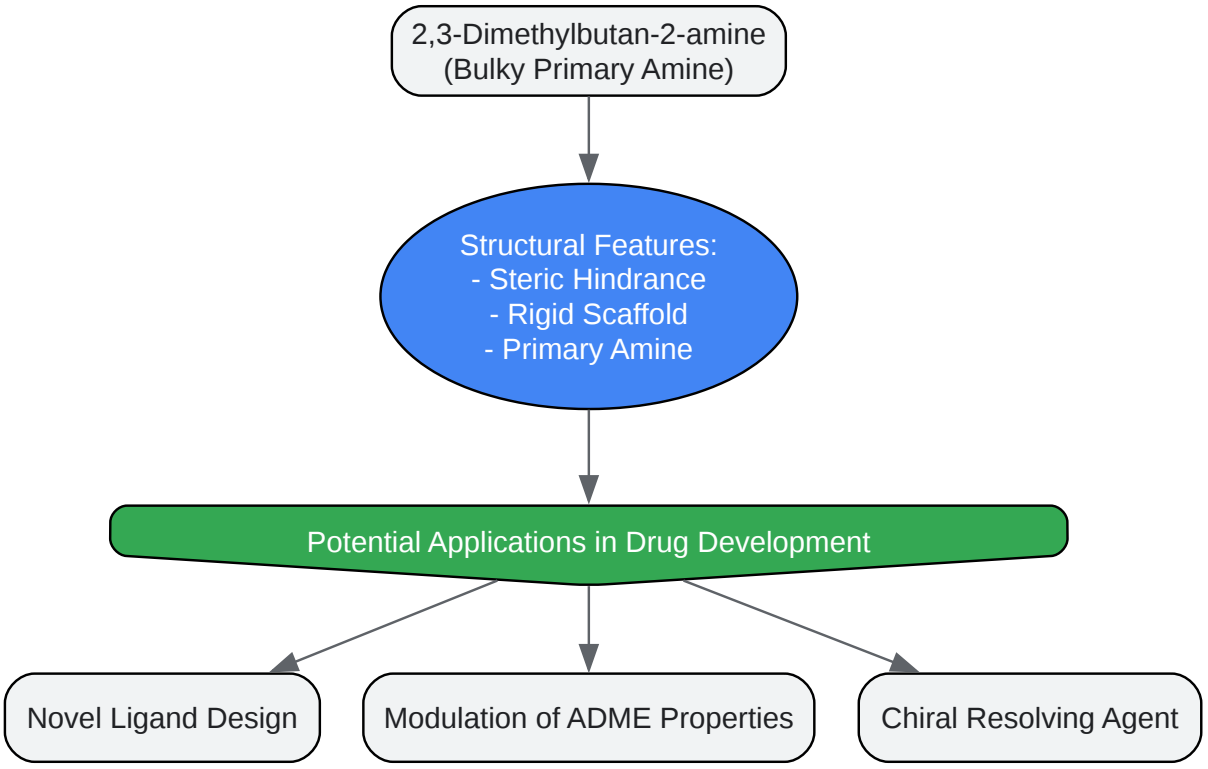
While specific biological activities of **2,3-Dimethylbutan-2-amine** are not extensively documented, its structural features as a bulky, sterically hindered primary amine suggest potential utility in medicinal chemistry and drug development.

- Scaffold for Novel Ligands: The tertiary alkyl group can provide a rigid and well-defined three-dimensional structure, which can be advantageous for designing ligands that bind to specific biological targets with high affinity and selectivity.

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- Modulation of Physicochemical Properties: Incorporation of this amine moiety into a drug candidate can influence its lipophilicity, metabolic stability, and pharmacokinetic profile. The steric hindrance may protect the amine from rapid metabolism.
- Chiral Resolutions: Chiral versions of this amine could serve as resolving agents for racemic mixtures of acidic drug candidates.

Further research is warranted to explore the potential of **2,3-Dimethylbutan-2-amine** and its derivatives in various therapeutic areas.



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Logical relationship of structural features to potential applications.

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